

A Comprehensive Technical Guide to 2,5-Dichlorobenzene-1,4-diamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichlorobenzene-1,4-diamine

Cat. No.: B146562

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dichlorobenzene-1,4-diamine, with the CAS number 20103-09-7, is an aromatic compound featuring a benzene ring substituted with two amine groups and two chlorine atoms. [1] Its formal IUPAC name is **2,5-dichlorobenzene-1,4-diamine**. [2] This specific molecular structure imparts unique chemical properties that make it a valuable intermediate in various industrial syntheses, particularly in the production of high-performance pigments. [1][3] While its primary application lies in the pigment industry, its structural characteristics suggest potential for exploration in other areas, including pharmaceutical intermediates and specialty chemicals. [3]

Physicochemical Properties

A summary of the key physicochemical properties of **2,5-Dichlorobenzene-1,4-diamine** is presented in the table below, compiled from various sources.

Property	Value	Reference
Molecular Formula	C6H6Cl2N2	[2][3][4][5]
Molecular Weight	177.03 g/mol	[2][4]
Appearance	White to Brown powder to crystal	[4][6]
Melting Point	164-166 °C (decomposes)	[3][4][5]
Boiling Point	303.7 ± 37.0 °C at 760 mmHg	[3][5]
Density	1.5 ± 0.1 g/cm ³	[3][5]
Flash Point	137.5 ± 26.5 °C	[3][5]
pKa	3.16 ± 0.10 (Predicted)	[4]
LogP	1.76	[5]
Storage Temperature	2-8°C	[4][5]

Synthesis and Manufacturing

The synthesis of **2,5-Dichlorobenzene-1,4-diamine** is a multi-step process that demands precise control over reaction conditions to achieve high purity and yield.[1] A common starting material for its synthesis is 2,5-dichloroaniline.[1] The process can involve several key chemical transformations, including acylation, nitration, hydrolysis, and reduction.[1] Quality control during manufacturing is critical, often employing techniques like HPLC, GC-MS, NMR, and IR spectroscopy to ensure a purity of over 98.5%.[1]

Experimental Protocol: Synthesis from 2,5-dichloro-4-nitroaniline

One documented method for the synthesis of **2,5-Dichlorobenzene-1,4-diamine** involves the reduction of 2,5-dichloro-4-nitroaniline. The following protocol is based on a literature example: [4]

Materials:

- 2,5-dichloro-4-nitroaniline (41.4 g)
- Deionized water (200 mL)
- Sodium hydroxide (6 g)
- 1,4-naphthoquinone (0.3 g)
- 80% hydrazine hydrate solution (25 g)

Procedure:

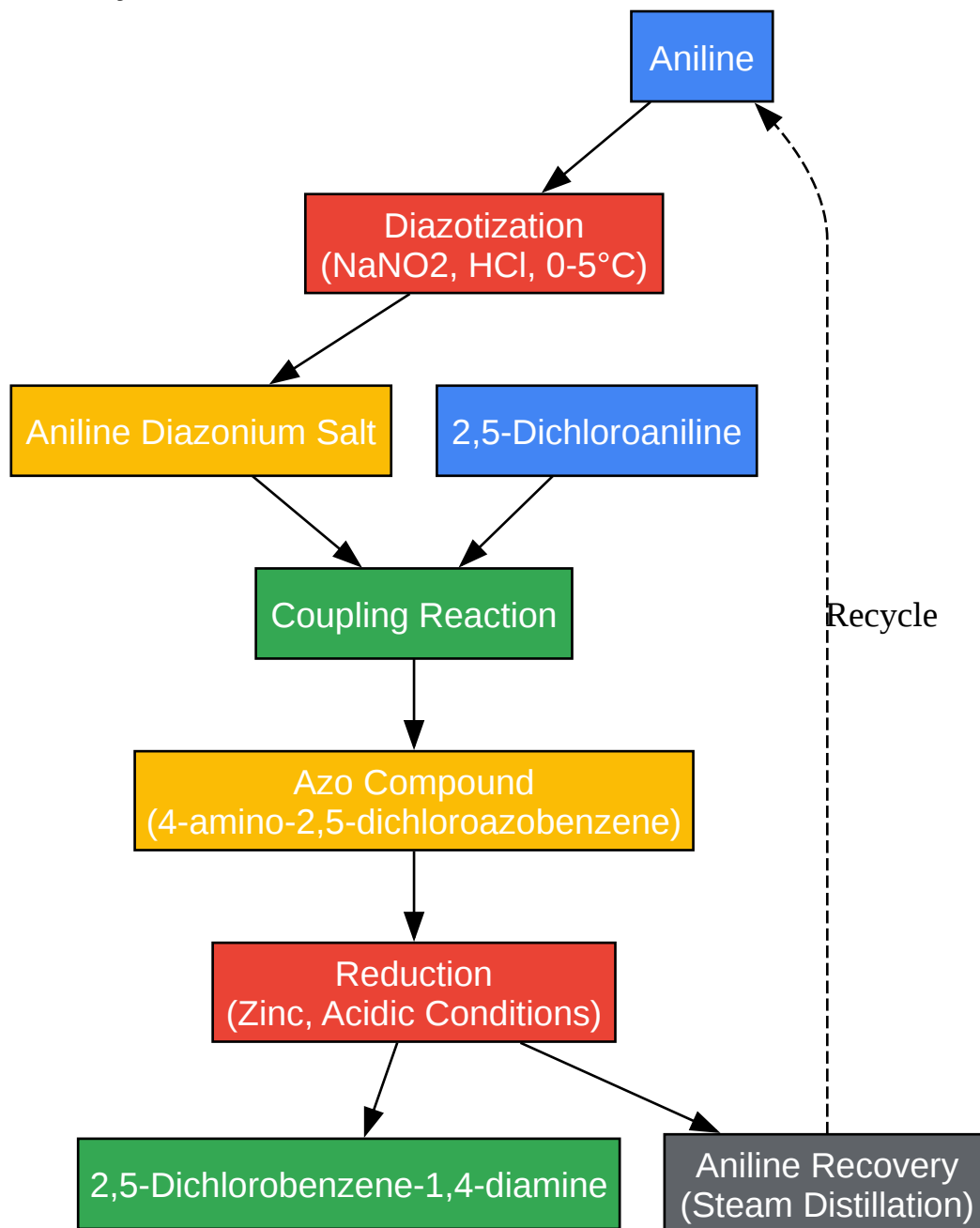
- To a reaction vessel, add 200 mL of deionized water, 41.4 g of pulverized 2,5-dichloro-4-nitroaniline, 6 g of sodium hydroxide, 0.3 g of 1,4-naphthoquinone, and 25 g of 80% hydrazine hydrate solution.[\[4\]](#)
- Maintain the reaction system in an aqueous phase.[\[4\]](#)
- Continuously stir the reaction mixture for 9 hours at a temperature range of 85°C to 95°C.[\[4\]](#)
- After the reaction is complete, separate the product by filtration.[\[4\]](#)
- Wash the filter cake with deionized water.[\[4\]](#)
- Dry the product under appropriate conditions to yield 2,5-dichloro-1,4-benzenediamine (34.0 g).[\[4\]](#)
- The purity of the product can be determined by gas chromatography (GC) and other chemical purity analyses. In one instance, this method yielded a product with 96% purity by GC and 99.6% by chemical purity analysis.[\[4\]](#)

Experimental Protocol: Synthesis via Diazotization and Reduction

An alternative synthetic route starts from 2,5-dichloroaniline and involves diazotization, coupling, and subsequent reduction.[\[7\]](#)

Conceptual Workflow:

Synthesis of 2,5-Dichlorobenzene-1,4-diamine



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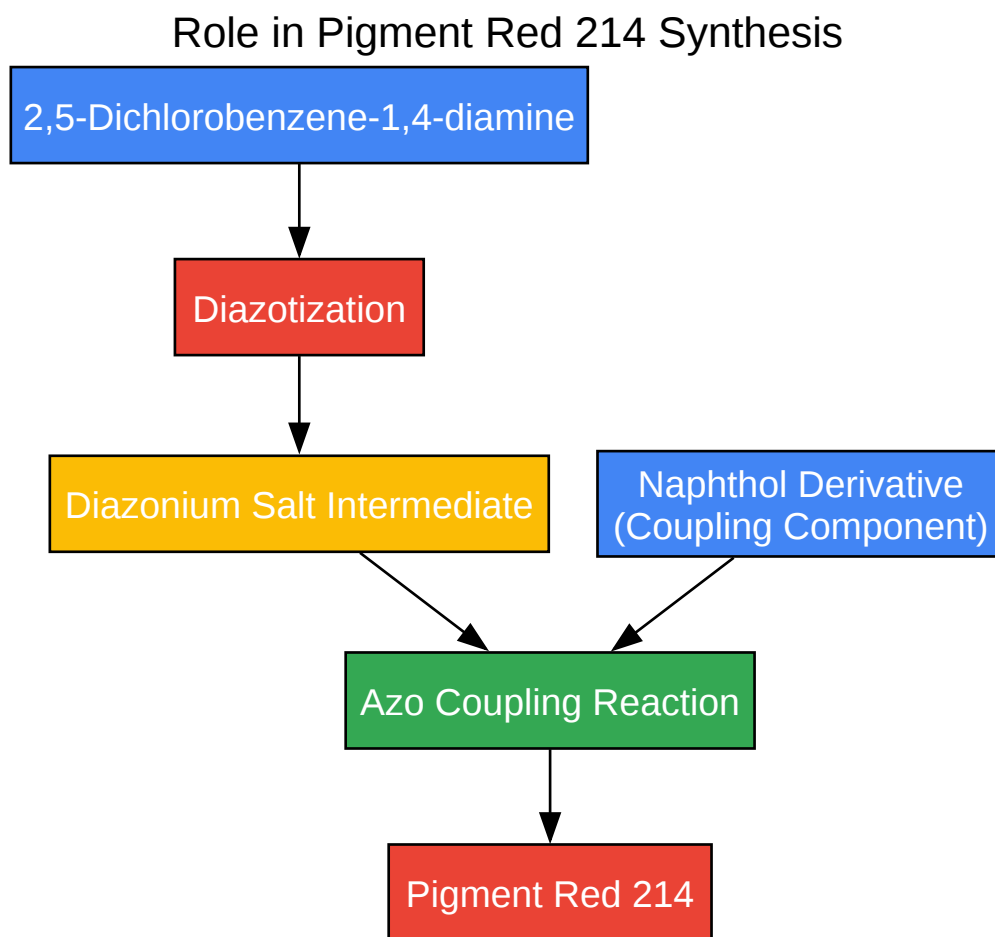
Caption: Synthetic pathway via diazotization and reduction.

Applications

The primary industrial application of **2,5-Dichlorobenzene-1,4-diamine** is as a key intermediate in the synthesis of high-performance azo pigments, most notably Pigment Red

214.[1][3] The presence of chlorine atoms in its structure enhances the lightfastness and thermal stability of the resulting pigments.[1]

Pigment Synthesis Workflow:



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Caption: Role in Pigment Red 214 Synthesis.

Safety and Toxicology

2,5-Dichlorobenzene-1,4-diamine is classified as harmful if swallowed and causes skin and serious eye irritation.[2][4] It may also cause respiratory irritation.[2]

Summary of Hazard Information:

Hazard Class	Category
Acute oral toxicity	Category 4
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Toxicological Data:

Test	Route of Exposure	Species	Dose	Reference
LD50	Oral	Rat	1750 mg/kg	[5]

It is also identified as a potential methemoglobin-forming agent.[2] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this chemical.[5]

Potential for Drug Development

While the primary use of **2,5-Dichlorobenzene-1,4-diamine** is in the pigment industry, its chemical structure, an aromatic diamine, is a common scaffold in medicinal chemistry. The presence of chlorine atoms can influence the pharmacokinetic and pharmacodynamic properties of a molecule, potentially enhancing metabolic stability or modulating receptor binding. Further research could explore its utility as a building block for the synthesis of novel therapeutic agents. The reactivity of the amine groups allows for a variety of chemical modifications, opening avenues for the creation of diverse compound libraries for screening.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2,5-Dichlorobenzene-1,4-diamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146562#iupac-name-for-2-5-dichlorobenzene-1-4-diamine]

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